

Navigating the Safe Disposal of 1,6-Dimethoxyhexane: A Procedural Guide

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Compound of Interest

Compound Name: 1,6-Dimethoxyhexane

Cat. No.: B077691

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of laboratory chemicals is a cornerstone of operational safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **1,6-dimethoxyhexane**, ensuring compliance and minimizing risk.

Key Chemical and Physical Properties

A thorough understanding of a substance's properties is the first step toward safe handling. Below is a summary of key quantitative data for **1,6-dimethoxyhexane**.

Property	Value
CAS Number	13179-98-1
Purity	>97.0% (GC)
Appearance	Colorless to Almost Colorless Clear Liquid
Flash Point	69 °C / 156.2 °F
Hazard Statements	H227: Combustible liquid

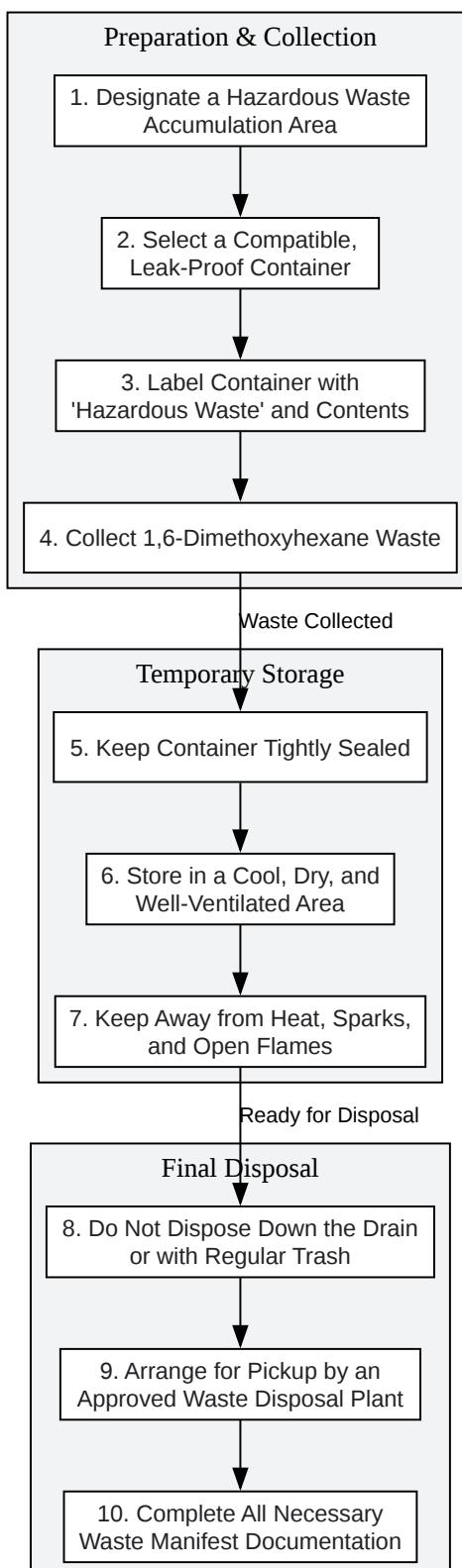
Personal Protective Equipment (PPE) and First Aid

Prior to handling, it is imperative to be equipped with the appropriate personal protective equipment. In the event of exposure, immediate and correct first aid is critical.

- Protective Gear: Wear protective gloves, protective clothing, eye protection, and face protection.[1]
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If symptoms occur, seek medical attention.[1]
- Inhalation: Move to fresh air. If symptoms occur, seek medical attention.[1]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.[1]

Disposal Protocol: A Step-by-Step Workflow

The disposal of **1,6-dimethoxyhexane** is governed by its classification as a combustible and hazardous material. Adherence to a strict disposal protocol is mandatory. The following workflow outlines the necessary steps for safe and compliant disposal.

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References

- 1. fishersci.com [fishersci.com]
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